

# Personal protective equipment for handling 4-(N,N-Dimethylaminocarbonyl)phenylboronic acid

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## Compound of Interest

Compound Name: 4-(N,N-Dimethylaminocarbonyl)phenylboronic acid

Cat. No.: B151642

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## Safe Handling and Disposal of 4-(N,N-Dimethylaminocarbonyl)phenylboronic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling and disposal of **4-(N,N-Dimethylaminocarbonyl)phenylboronic acid**. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

## Hazard Identification and Physicochemical Properties

While specific toxicity data for **4-(N,N-Dimethylaminocarbonyl)phenylboronic acid** is not readily available, it should be handled as a hazardous chemical.<sup>[1]</sup> Boronic acids, as a class, can be irritants. The Safety Data Sheet (SDS) for similar compounds indicates potential for skin and eye irritation.<sup>[2]</sup>

Property	Value
Molecular Formula	C9H12BNO3 <sup>[3]</sup>
Molecular Weight	193.007 g/mol <sup>[3]</sup>
Purity	95% <sup>[3]</sup>
Appearance	Solid (powder)
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place. <sup>[4]</sup>

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure.<sup>[5]</sup> The following PPE is mandatory when handling **4-(N,N-Dimethylaminocarbonyl)phenylboronic acid**:

PPE Category	Specifications	Rationale
Eye and Face Protection	Chemical splash goggles or a face shield. <sup>[6]</sup>	Protects against dust particles and splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile). <sup>[7]</sup>	Prevents skin contact and potential irritation. <sup>[2]</sup>
Body Protection	A lab coat or chemical-resistant apron. <sup>[8]</sup>	Protects skin and personal clothing from contamination. <sup>[9]</sup>
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust formation is likely or if working outside of a fume hood. <sup>[4][8]</sup>	Prevents inhalation of airborne particles.

## Operational Plan: Step-by-Step Handling Procedures

- Ventilation: All handling of **4-(N,N-Dimethylaminocarbonyl)phenylboronic acid** powder should be conducted in a certified chemical fume hood to minimize inhalation exposure.[10] Ensure the fume hood has proper airflow.[10]
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[4]
- Upon receipt, inspect the container for any damage.
- Label the container with the date of receipt and the user's initials.[11]
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.[4]
- Preparation: Before handling, ensure all necessary PPE is donned correctly.[10]
- Weighing:
  - Use a balance inside the fume hood to weigh the desired amount of the compound.
  - To minimize waste, weigh out only the amount of chemical you will need.[11][12] Do not return excess chemical to the original container.[13][14]
  - Use a spatula or scoopula for transferring the solid.[11] Avoid creating dust.[4]
- Transferring:
  - When transferring the powder to a reaction vessel, use a powder funnel to prevent spills. [14]
  - If any residue remains on the weighing boat, it can be rinsed into the reaction vessel with a small amount of the reaction solvent.[14]
  - Keep containers closed when not in use.[7]

## Disposal Plan

Chemical waste must be managed responsibly to protect personnel and the environment.[15]

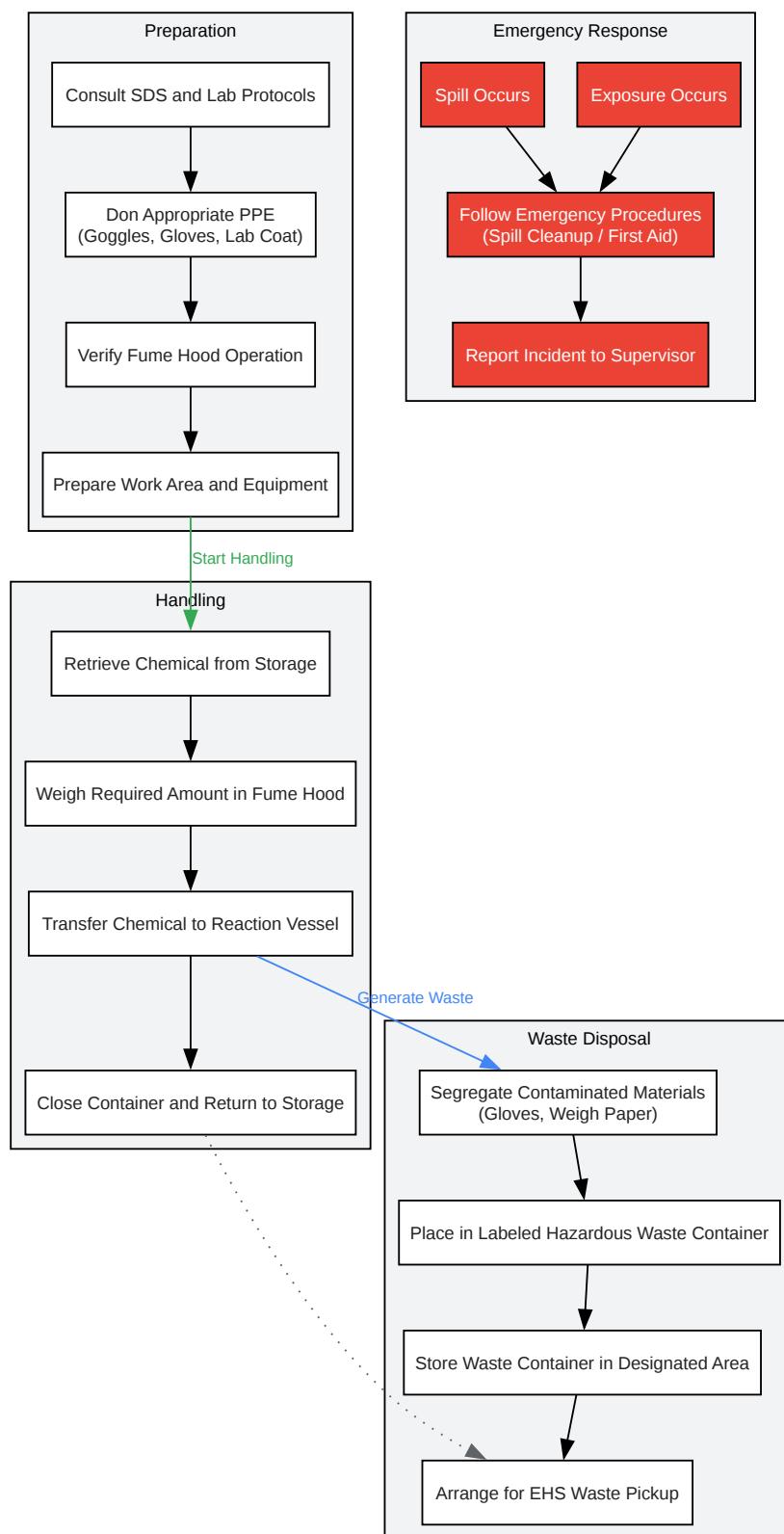
- Waste Identification: **4-(N,N-Dimethylaminocarbonyl)phenylboronic acid** and any materials contaminated with it (e.g., gloves, weighing paper, pipette tips) should be treated as hazardous chemical waste.[1]
- Containerization:
  - Collect solid waste in a designated, leak-proof, and clearly labeled hazardous waste container.[1]
  - The label should include "Hazardous Waste," the full chemical name, and any known hazards.[1]
  - Do not mix boronic acid waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[1]
  - Keep liquid and solid waste separate.[15]
- Consult Guidelines: Always adhere to your institution's EHS guidelines and local regulations for hazardous waste disposal.[1]
- Waste Pickup: Arrange for the collection of the hazardous waste container by your institution's authorized waste management service.

## Emergency Procedures

- Spill:
  - If a spill occurs within the fume hood, contain it.[10]
  - Wear appropriate PPE, including respiratory protection, to clean up the spill.[10]
  - Use an absorbent material to collect the spilled solid, and place it in the designated hazardous waste container.[10]
  - Clean the spill area thoroughly.
- Exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[16]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[16]
- Inhalation: Move the individual to fresh air.[17]
- Ingestion: Rinse mouth with water. Do not induce vomiting.[16]
- In all cases of exposure, seek medical attention.[16]

## Chemical Handling Workflow

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Caption: Workflow for handling **4-(N,N-Dimethylaminocarbonyl)phenylboronic acid**.

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